

# Application Notes: Differentiation of *Staphylococcus saprophyticus* using Albamycin (Novobiocin)

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## Compound of Interest

Compound Name: *Albamycin*

Cat. No.: *B7559106*

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## Introduction

*Staphylococcus saprophyticus* is a coagulase-negative staphylococcus (CoNS) that is a common cause of urinary tract infections (UTIs), particularly in young, sexually active women. [1][2] Differentiating *S. saprophyticus* from other CoNS isolated from clinical samples, such as *Staphylococcus epidermidis*, is crucial for accurate diagnosis and patient management. [2][3] Most CoNS are considered contaminants when isolated from urine, but *S. saprophyticus* is a known uropathogen. [4] A key phenotypic characteristic used for the presumptive identification of *S. saprophyticus* is its intrinsic resistance to the antibiotic novobiocin, commercially known as **Albamycin**. [1][5]

## Principle of the Test

Novobiocin is an aminocoumarin antibiotic that inhibits bacterial DNA synthesis by binding to the GyrB subunit of DNA gyrase, an enzyme essential for DNA replication. [1][3][5] *Staphylococcus saprophyticus* possesses an intrinsic resistance to novobiocin. [6][7][8] This resistance is attributed to the presence of specific amino acid residues, namely a glycine at position 85 and a lysine at position 140, in its GyrB protein, which prevents effective binding of the antibiotic. [6][7][8] In contrast, most other clinically significant CoNS, such as *S. epidermidis*, are susceptible to novobiocin and will show a significant zone of growth inhibition around a novobiocin-impregnated disk. [3][9] Therefore, the novobiocin susceptibility test provides a

reliable and straightforward method for the presumptive differentiation of *S. saprophyticus* from other CoNS.<sup>[1]</sup>

## Experimental Protocols

### Disk Diffusion Method for Novobiocin Susceptibility Testing

This protocol is based on the widely used Kirby-Bauer disk diffusion method.

Materials:

- Mueller-Hinton agar (MHA) plates
- Novobiocin disks (5 µg)
- Pure, 18-24 hour culture of the test organism (coagulase-negative staphylococcus)
- Sterile saline or Tryptic Soy Broth (TSB)
- Sterile cotton swabs
- McFarland 0.5 turbidity standard
- Incubator at 35-37°C
- Calipers or a metric ruler
- Quality control strains:
  - *Staphylococcus saprophyticus* ATCC 15305 (resistant control)<sup>[3]</sup>
  - *Staphylococcus epidermidis* ATCC 12228 (susceptible control)<sup>[3]</sup>

Procedure:

- Inoculum Preparation:
  - Using a sterile inoculating loop or needle, select 3-5 well-isolated colonies of the test organism from a non-selective agar plate.

- Transfer the colonies to a tube containing sterile saline or TSB.
- Adjust the turbidity of the bacterial suspension to match the McFarland 0.5 standard. This ensures a standardized bacterial concentration.
- Inoculation of the Agar Plate:
  - Dip a sterile cotton swab into the standardized bacterial suspension.
  - Remove excess inoculum by pressing and rotating the swab against the inside of the tube above the liquid level.
  - Streak the swab evenly over the entire surface of a Mueller-Hinton agar plate to obtain confluent growth. Swab the plate in three directions, rotating the plate approximately 60 degrees between each streaking.
- Application of Novobiocin Disk:
  - Using sterile forceps, aseptically place a 5 µg novobiocin disk onto the center of the inoculated agar surface.
  - Gently press the disk down to ensure complete contact with the agar.
- Incubation:
  - Invert the plate and incubate aerobically at 35-37°C for 18-24 hours.[\[4\]](#)[\[9\]](#)
- Interpretation of Results:
  - After incubation, measure the diameter of the zone of inhibition around the novobiocin disk in millimeters (mm) using calipers or a ruler.[\[4\]](#)
  - Interpret the results based on the established breakpoints.

## Data Presentation

Table 1: Interpretation of Novobiocin Susceptibility Test Results

Zone of Inhibition Diameter	Interpretation	Presumptive Identification
≤ 16 mm	Resistant	Staphylococcus saprophyticus
> 16 mm	Susceptible	Other Coagulase-Negative Staphylococci

Note: Some sources may use a breakpoint of ≤ 12 mm for resistance and ≥ 16 mm for susceptibility.[\[2\]](#)[\[9\]](#) Laboratories should adhere to their established and validated protocols.

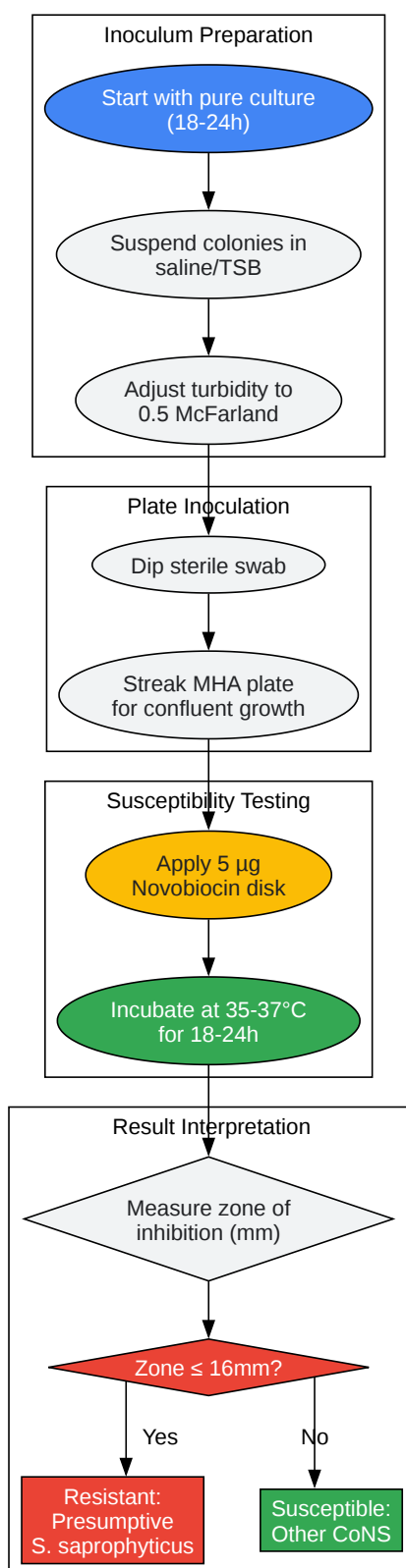
Quality Control:

Quality control should be performed with each new lot of novobiocin disks and on a routine basis to ensure the accuracy of the test.

Table 2: Expected Quality Control Results

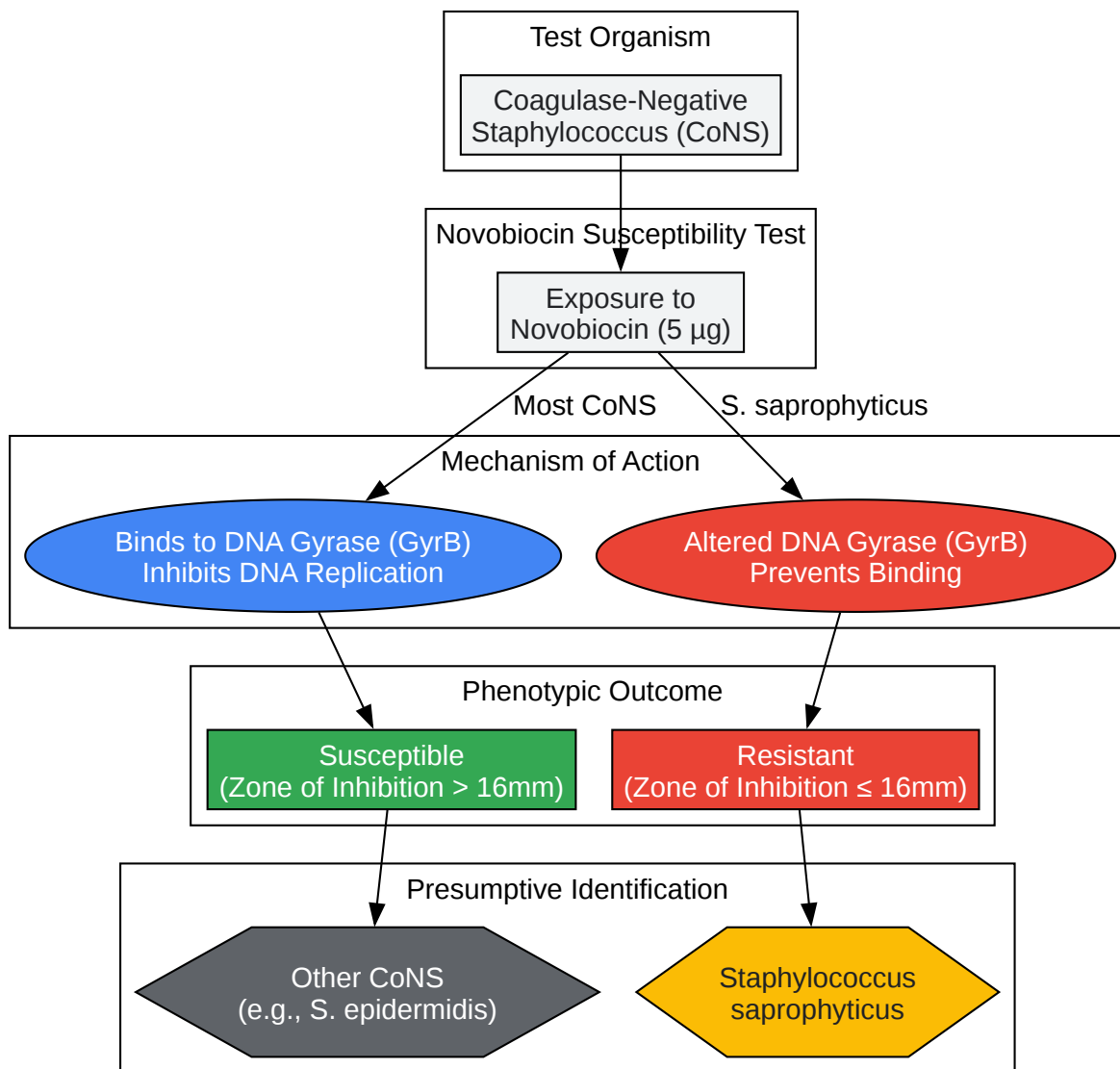
QC Strain	Expected Zone of Inhibition	Interpretation
S. saprophyticus ATCC 15305	≤ 12 mm <a href="#">[3]</a>	Resistant
S. epidermidis ATCC 12228	≥ 16 mm <a href="#">[3]</a>	Susceptible

## Mandatory Visualizations



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Caption: Experimental workflow for *S. saprophyticus* differentiation.



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Caption: Novobiocin resistance in differentiating *S. saprophyticus*.

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- To cite this document: BenchChem. [Application Notes: Differentiation of Staphylococcus saprophyticus using Albamycin (Novobiocin)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b7559106#using-albamycin-to-differentiate-staphylococcus-saprophyticus]

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